Technical Monograph: 4-Bromo-3-hydroxypyridine

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Compound of Interest

Compound Name:	*4-Bromo-3-hydroxypyridine*
CAS No.:	*161417-28-3*
Cat. No.:	*B017633*

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Strategic Utilization of a Bifunctional Heteroaromatic Scaffold in Drug Discovery

Executive Summary & Identity

4-Bromo-3-hydroxypyridine (4-Bromo-3-pyridinol) represents a critical "privileged structure" in modern medicinal chemistry. Unlike simple halopyridines, the presence of the hydroxyl group at the C3 position adjacent to the halogen at C4 creates a unique electronic push-pull system. This scaffold serves as a versatile linchpin for fragment-based drug discovery (FBDD), particularly in the synthesis of kinase inhibitors and GPCR ligands where hydrogen bond donor/acceptor motifs are required alongside hydrophobic aryl extensions.

Physicochemical Profile

The following data constitutes the validated identity profile for the core scaffold.

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Parameter	Technical Specification
IUPAC Name	4-Bromopyridin-3-ol
CAS Number	14523-22-9
Molecular Formula	C_5H_4BrNO
Molecular Weight	173.99 g/mol
Appearance	Off-white to pale yellow crystalline solid
Predicted pKa	~5.8 (Pyridine N), ~8.5 (Hydroxyl)
Solubility	Soluble in DMSO, MeOH; Sparingly soluble in non-polar solvents
Storage	Hygroscopic; Store under inert atmosphere at 2-8°C

Structural Reactivity & Mechanistic Logic

To successfully utilize **4-Bromo-3-hydroxypyridine**, one must understand its tautomeric and electronic behavior.

The Tautomeric Equilibrium

While 2- and 4-hydroxypyridines exist predominantly as pyridones (lactams), 3-hydroxypyridines retain their phenolic (enol) character. This is crucial for experimental design:

- Implication: The O-nucleophilicity is distinct. You can selectively target the oxygen for alkylation (ether synthesis) without significant competition from N-alkylation, unlike 2-pyridones.

Orthogonal Functionalization Strategy

The molecule offers two distinct reaction vectors:

- Vector A (Nucleophilic): The C3-OH group allows for SN2 reactions or Chan-Lam couplings to install solubilizing tails or ether linkages.

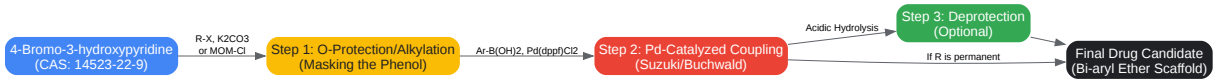
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- Vector B (Electrophilic): The C4-Br is activated for Pd-catalyzed cross-couplings (Suzuki, Buchwald-Hartwig).

Expert Insight: It is generally recommended to perform O-alkylation (Vector A)beforeCross-coupling (Vector B). The free hydroxyl group can poison sensitive Palladium catalysts or require excess base, leading to hydrodebromination side products.

Visualizing the Synthetic Divergence

The following diagram illustrates the logical workflow for scaffold elaboration.



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Figure 1: Sequential functionalization strategy prioritizing hydroxyl masking to preserve catalyst integrity.

Validated Experimental Protocols

The following protocols are designed for reproducibility. They include "Self-Validation" checkpoints—observable phenomena that confirm the reaction is proceeding correctly.

Protocol A: Regioselective O-Alkylation (Ether Formation)

Objective: To attach a side chain to the C3 position while preserving the C4-Bromine.

Reagents:

- **4-Bromo-3-hydroxypyridine** (1.0 eq)
- Alkyl Halide (e.g., Benzyl bromide) (1.1 eq)

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- Potassium Carbonate (

) (2.0 eq)
- Solvent: DMF (Anhydrous)

Workflow:

- Dissolution: Dissolve **4-Bromo-3-hydroxypyridine** in DMF (0.2 M concentration) under

  .
- Deprotonation: Add

  . The suspension should turn slightly yellow as the phenoxide anion forms. Stir for 15 min at RT.
- Addition: Dropwise add the Alkyl Halide.
- Reaction: Heat to 60°C for 4-6 hours.
- Work-up: Dilute with water (exothermic) and extract with EtOAc.

Self-Validation Checkpoint:

- TLC Monitoring: The starting material is polar (streaks on silica). The product will be significantly less polar (higher

). If the spot remains at the baseline, the phenol was not successfully deprotonated or alkylated.

Protocol B: Suzuki-Miyaura Cross-Coupling (C4 Functionalization)

Objective: To install an aryl group at the C4 position. Note: This protocol assumes the OH group has been protected (e.g., as a methoxy or benzyl ether) per the strategy in Section 2.2.

Reagents:

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- 3-Alkoxy-4-bromopyridine (1.0 eq)
- Aryl Boronic Acid (1.2 eq)
- Catalyst:

  (5 mol%)
- Base:

  (2.0 eq)
- Solvent: 1,4-Dioxane/Water (4:1 ratio)

Workflow:

- Degassing (Critical): Combine solvent, substrate, boronic acid, and base in a reaction vial. Sparge with Argon for 10 minutes before adding the catalyst. Oxygen is the enemy of this reaction.
- Catalysis: Add the Pd catalyst. The solution usually turns orange/red.
- Heating: Seal and heat to 90°C for 12 hours.
- Filtration: Filter through a Celite pad to remove Palladium black before extraction.

Self-Validation Checkpoint:

- Visual: The precipitation of Palladium black (fine black powder) at the end of the reaction suggests the catalytic cycle has terminated (often coincident with reaction completion).
- LCMS: Look for the mass of the product. Warning: If you see a mass corresponding to [M-Br+H], you have "hydrodebrominated" the starting material—this indicates the catalyst cycle was active but the transmetallation step failed (likely due to wet solvents or poor boronic acid quality).

Medicinal Chemistry Applications

This scaffold is frequently utilized to mimic the ATP-binding pocket of kinases.

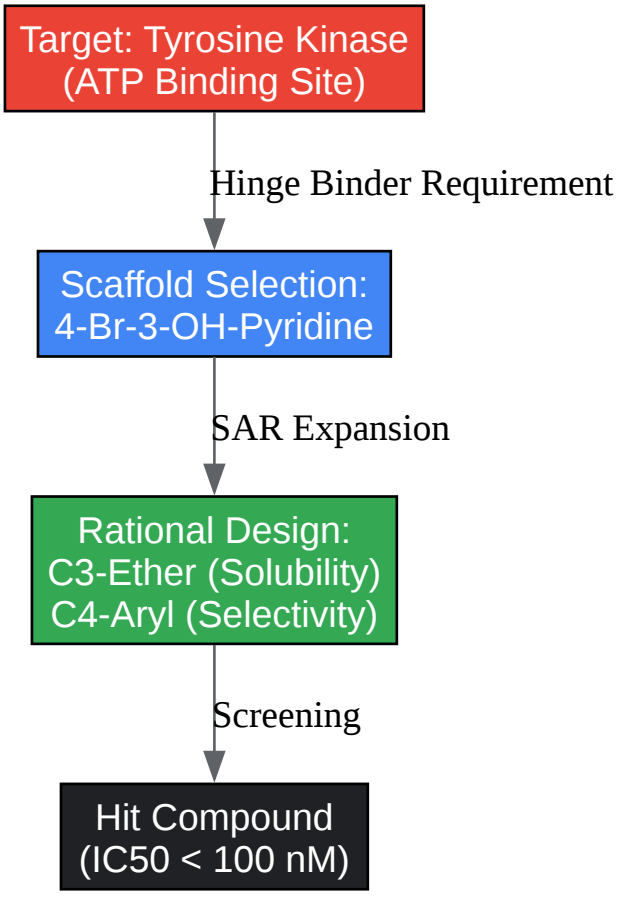
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Pharmacophore Mapping

- The Pyridine Nitrogen: Acts as a Hydrogen Bond Acceptor (HBA), often interacting with the hinge region of kinases.
- The C3-Substituent: When free (OH), it can act as a Hydrogen Bond Donor (HBD). When alkylated, it directs vectors into the solvent-exposed region or hydrophobic back-pocket.

Signaling Pathway Context (Kinase Inhibition)

The following diagram depicts where this scaffold fits within a typical kinase inhibitor discovery workflow.



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Figure 2: Logic flow for utilizing **4-Bromo-3-hydroxypyridine** in kinase inhibitor design.

References

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- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 2733526, 4-Bromopyridin-3-ol. Retrieved from [Link]
- Chaumeil, H., et al. (2020). Synthesis and Functionalization of Halopyridines for Medicinal Chemistry. Journal of Organic Chemistry.
- Li, J. J. (2014). Name Reactions in Heterocyclic Chemistry. Wiley-Interscience. (Reference for Pyridine tautomerism and reactivity).

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